

Technical Deep Dive: The Evolution and Synthesis of Sacubitril Intermediates

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Compound of Interest

Compound Name: 2-Amino-4-biphenyl-4-yl-butyric acid

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Executive Summary

Sacubitril (AHU377) represents a paradigm shift in cardiovascular pharmacotherapy, functioning as a first-in-class neprilysin (NEP) inhibitor. When co-crystallized with valsartan, it forms the supramolecular complex LCZ696 (Entresto).^{[1][2]} The chemical complexity of Sacubitril lies in its

-amino acid core, specifically the (2R, 4S) stereochemical configuration.

This technical guide analyzes the evolution of Sacubitril intermediates from early medicinal chemistry routes (relying on chiral pool synthesis and resolution) to modern industrial processes (utilizing asymmetric hydrogenation and flow chemistry). The focus is on the causality behind synthetic choices—why specific intermediates were abandoned and how catalytic systems were engineered to ensure atom economy and stereochemical purity.

Part 1: The Structural Challenge & Pharmacophore Logic

The efficacy of Sacubitril is dictated by its ability to bind the hydrophobic pocket of neprilysin. The molecule is a

-amino acid derivative, specifically (2R, 4S)-5-([1,1'-biphenyl]-4-yl)-4-amino-2-methylpentanoic acid ethyl ester.

Critical Stereochemical Centers[3][4][5]

- C4 (4S-Configuration): Anchors the biphenyl group into the S1' hydrophobic subsite of the enzyme. Inversion here destroys potency.
- C2 (2R-Configuration): Positions the methyl group to prevent steric clash and align the terminal carboxylate with the active site zinc ion.

The "Intermediate 3" Bottleneck

The synthesis converges on a critical building block, often denoted in literature as Intermediate 3 (the amino acid ethyl ester). The historical difficulty in synthesizing Sacubitril stems from setting these two chiral centers simultaneously without extensive downstream purification.

Part 2: First-Generation Discovery Route (The Chiral Pool Approach)

Early discovery routes, often disclosed in initial patents (e.g., by Novartis), prioritized speed of access over scalability. These routes typically utilized the "Chiral Pool" strategy, starting with materials that already possessed one stereocenter.

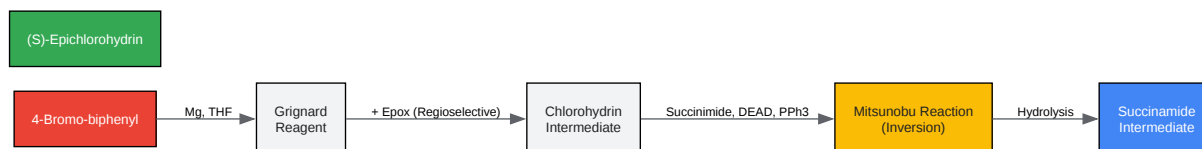
The Epichlorohydrin Route

The initial synthesis relied on (S)-epichlorohydrin to establish the C4 stereocenter.

Mechanism & Limitations:

- Grignard Addition: 4-Bromo-biphenyl is converted to a Grignard reagent and reacted with (S)-epichlorohydrin.[3]
- Mitsunobu Inversion: To introduce the nitrogen at C4 with the correct configuration, a Mitsunobu reaction with succinimide was employed.

- Inefficiency: This route suffered from poor atom economy due to the high molecular weight of the Mitsunobu reagents (DEAD/PPh₃) and the need for multiple protection/deprotection steps (Boc groups).



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Figure 1: The discovery route relied on chiral pool starting materials but suffered from poor atom economy due to the Mitsunobu inversion step.

Part 3: Second-Generation Process Route (Asymmetric Catalysis)

To support commercial manufacturing, Novartis and academic partners (including the Ley group at Cambridge) developed a convergent route that builds the chiral centers de novo using asymmetric catalysis. This route is defined by two key technologies: Reformatsky-type Carbethoxyallylation and Asymmetric Hydrogenation.^{[4][5][6]}

Step 1: The Reformatsky-Type Reaction

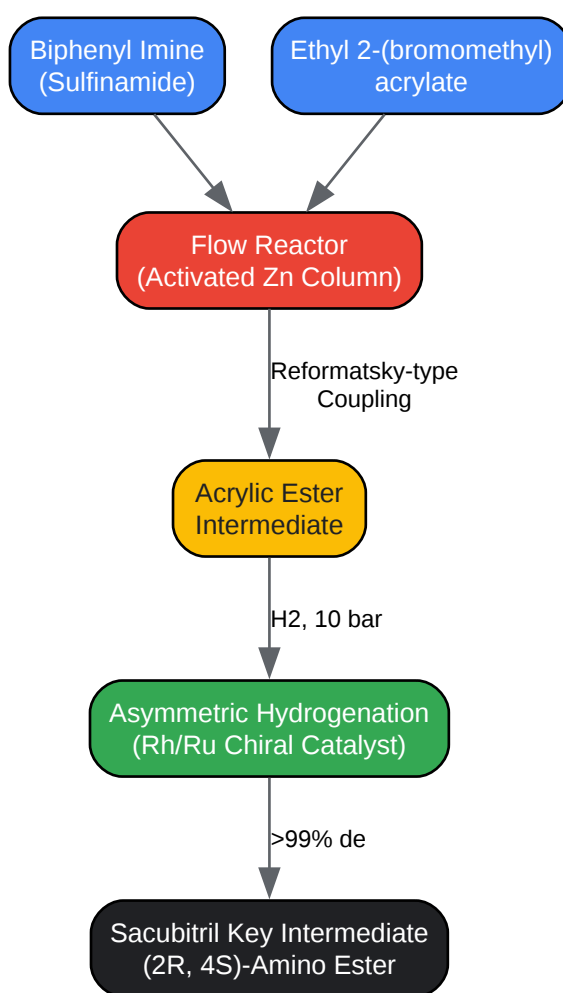
Instead of starting with a chiral epoxide, this route constructs the carbon skeleton via the reaction of a biphenyl imine with an organozinc reagent.

- Reagents: Biphenyl imine + Ethyl 2-(bromomethyl)acrylate.
- Innovation: The use of Flow Chemistry.^{[4][5]} The formation of the organozinc intermediate is highly exothermic. In batch, this leads to "hot spots" and side products. In a flow reactor, the packed zinc column allows for precise temperature control, increasing yield from ~60% to >82%.

Step 2: The "Chiral Switch" (Asymmetric Hydrogenation)

The resulting intermediate is an acrylate (alkene). The critical step is the simultaneous setting of the C2 and C4 stereocenters via hydrogenation.

- Catalyst: Ruthenium or Rhodium complexes with chiral phosphine ligands (e.g., [Rh(COD) (R,R)-Et-DuPhos]BF₄ or similar proprietary ligands like Mandyphos).
- Mechanism: The catalyst coordinates to the alkene and the amide carbonyl, directing the hydrogen addition to a specific face of the molecule. This establishes the (2R, 4S) geometry with high diastereoselectivity (dr > 99:1).



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Figure 2: The modern process route utilizes flow chemistry for safety and asymmetric hydrogenation for stereochemical precision.

Part 4: Detailed Experimental Protocols

The following protocols are reconstructed from peer-reviewed process chemistry literature (see References) to illustrate the "Second Generation" methodology.

Protocol A: Synthesis of the Acrylic Ester (Flow Method)

Objective: Synthesis of ethyl 2-((((tert-butylsulfinyl)amino)(4-biphenyl)methyl)acrylate.

- Reactor Setup: A column (10 mm i.d. x 100 mm) is packed with activated Zinc dust. The system is flushed with anhydrous THF.
- Reagent Preparation:
 - Solution A: Imine (N-sulfinyl imine derived from biphenyl aldehyde) (1.0 equiv) in THF.
 - Solution B: Ethyl 2-(bromomethyl)acrylate (1.5 equiv) in THF.
- Execution:
 - Solutions A and B are pumped simultaneously through the Zinc column at 60°C.
 - Residence Time: ~10 minutes.
 - Quench: The output flows directly into a saturated NH₄Cl solution.
- Purification: The organic layer is separated, dried over MgSO₄, and concentrated.
- Validation:

H NMR should show the characteristic alkene protons and the disappearance of the imine signal.

Protocol B: Asymmetric Hydrogenation (The Stereoselective Step)

Objective: Conversion of the acrylic ester to the (2R, 4S) amino acid precursor.

- **Catalyst Preparation:** In a glovebox, charge a hydrogenation vessel with [Rh(COD)₂]BF₄ (1 mol%) and the chiral ligand (e.g., (R,R)-Me-DuPhos) (1.1 mol%) in degassed methanol. Stir for 30 mins to form the active complex.
- **Substrate Loading:** Add the Acrylic Ester intermediate (from Protocol A) to the vessel.
- **Hydrogenation:**
 - Pressurize to 10–15 bar H₂.
 - Stir at room temperature for 12 hours.
- **Workup:** Vent H₂. Filter the catalyst through a pad of celite.
- **Stereochemical Check:** Analyze via Chiral HPLC. Target >98% enantiomeric excess (ee).

Part 5: Quantitative Comparison of Routes

Metric	First Gen (Discovery)	Second Gen (Process/Flow)	Third Gen (Biocatalytic)*
Key Reagent	(S)-Epichlorohydrin	Ethyl acrylate / Zn	Transaminases
Step Count	8-10 Linear Steps	5-7 Convergent Steps	4-5 Steps
Atom Economy	Low (Mitsunobu waste)	High	Very High
Stereocontrol	Substrate Control (Chiral Pool)	Catalyst Control	Enzymatic Specificity
Safety Profile	Moderate (Azides/DEAD)	High (Flow Zn)	High (Aqueous media)

*Note: Third-generation routes involving enzymatic transamination of keto-acids are currently under intense research for "Green" manufacturing but are less common in generic production.

References

- Novartis Patent on Sacubitril Synthesis

- Title: Organic Compounds (The original patent describing the biphenyl intermediates)
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 - Title: Synthesis of a Precursor to Sacubitril Using Enabling Technologies.
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